

Application Notes and Protocols for 4-Bromobenzamidine Hydrochloride in Diagnostic Assays

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Compound of Interest

Compound Name: 4-Bromobenzamidine hydrochloride

Cat. No.: B1280929

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Introduction

4-Bromobenzamidine hydrochloride is a synthetic small molecule that acts as a competitive inhibitor of serine proteases.^{[1][2]} Its utility in biochemical research and diagnostics stems from its ability to selectively bind to the active site of these enzymes, thereby modulating their activity. Serine proteases play crucial roles in numerous physiological and pathological processes, including blood coagulation, fibrinolysis, inflammation, and cancer progression.^{[3][4]} Consequently, the detection and quantification of specific protease activities are valuable for disease diagnosis, prognosis, and monitoring therapeutic interventions. These application notes provide detailed protocols and data for the use of **4-Bromobenzamidine hydrochloride** in the development of diagnostic assays for serine proteases.

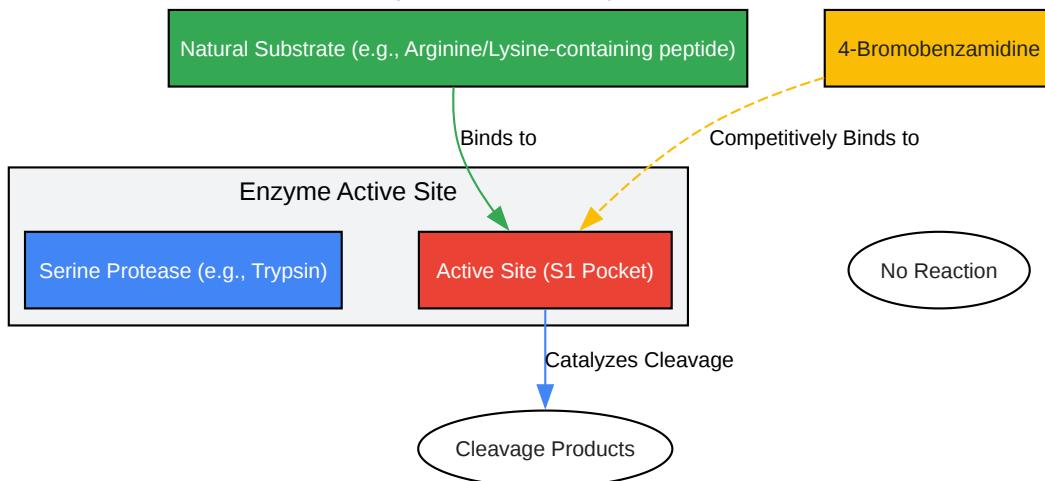
Physicochemical Properties

Property	Value	Reference
CAS Number	55368-42-8	[5]
Molecular Formula	C ₇ H ₇ BrN ₂ ·HCl	[5]
Molecular Weight	235.51 g/mol	[5]
Appearance	White to off-white crystalline solid	[5]
Melting Point	269-272 °C	[5]
Solubility	Soluble in Methanol and Water	[5]
Storage	Room temperature, in a dark, inert atmosphere	[5]

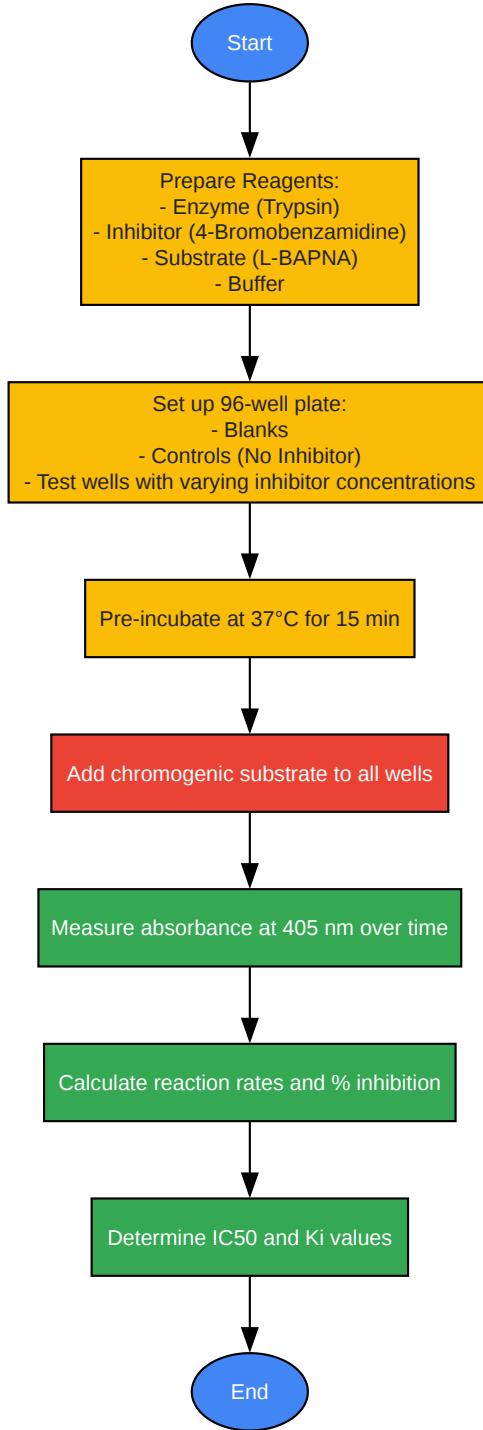
Mechanism of Action

4-Bromobenzamidine hydrochloride functions as a competitive inhibitor of serine proteases. The benzamidine moiety mimics the side chains of arginine and lysine, which are the natural substrates for many serine proteases like trypsin, thrombin, and plasmin. This structural similarity allows the inhibitor to bind to the S1 specificity pocket in the active site of the enzyme, preventing the binding and cleavage of the natural substrate.

Mechanism of Competitive Inhibition by 4-Bromobenzamidine



Workflow for Chromogenic Protease Inhibition Assay

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References

- 1. selleckchem.com [selleckchem.com]
- 2. Inhibition of trypsin with active-site-directed enzyme-activated nitrosoamide substrates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Thrombin inhibition by novel benzamidine derivatives: a free-energy perturbation study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Inhibition of four human serine proteases by substituted benzamidines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. lookchem.com [lookchem.com]
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